

# Validating SOCE Inhibition: A Comparative Guide to RO2959 Monohydrochloride and Alternatives

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: RO2959 monohydrochloride

Cat. No.: B560445

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For researchers, scientists, and drug development professionals investigating the intricacies of Store-Operated Calcium Entry (SOCE), the selection of a potent and selective inhibitor is critical. **RO2959 monohydrochloride** has emerged as a significant tool for this purpose. This guide provides an objective comparison of **RO2959 monohydrochloride** with other common SOCE inhibitors, supported by experimental data, to facilitate the selection of the most suitable compound for your research needs.

The SOCE pathway is a crucial signaling cascade in numerous cell types, primarily mediated by the interaction of the endoplasmic reticulum (ER) calcium sensor, STIM1, and the plasma membrane calcium channel, Orai1. Depletion of calcium stores in the ER triggers the activation and migration of STIM proteins, which in turn engage and open Orai channels, leading to an influx of extracellular calcium. This calcium influx is pivotal for a multitude of cellular functions, and its dysregulation is implicated in various pathologies, making SOCE a compelling therapeutic target.

## Performance Comparison of SOCE Inhibitors

The inhibitory potency of various small molecules on SOCE is a key determinant in their utility. The half-maximal inhibitory concentration (IC<sub>50</sub>) provides a quantitative measure of a compound's efficacy. The following table summarizes the IC<sub>50</sub> values for **RO2959 monohydrochloride** and a selection of alternative SOCE inhibitors across different cell lines

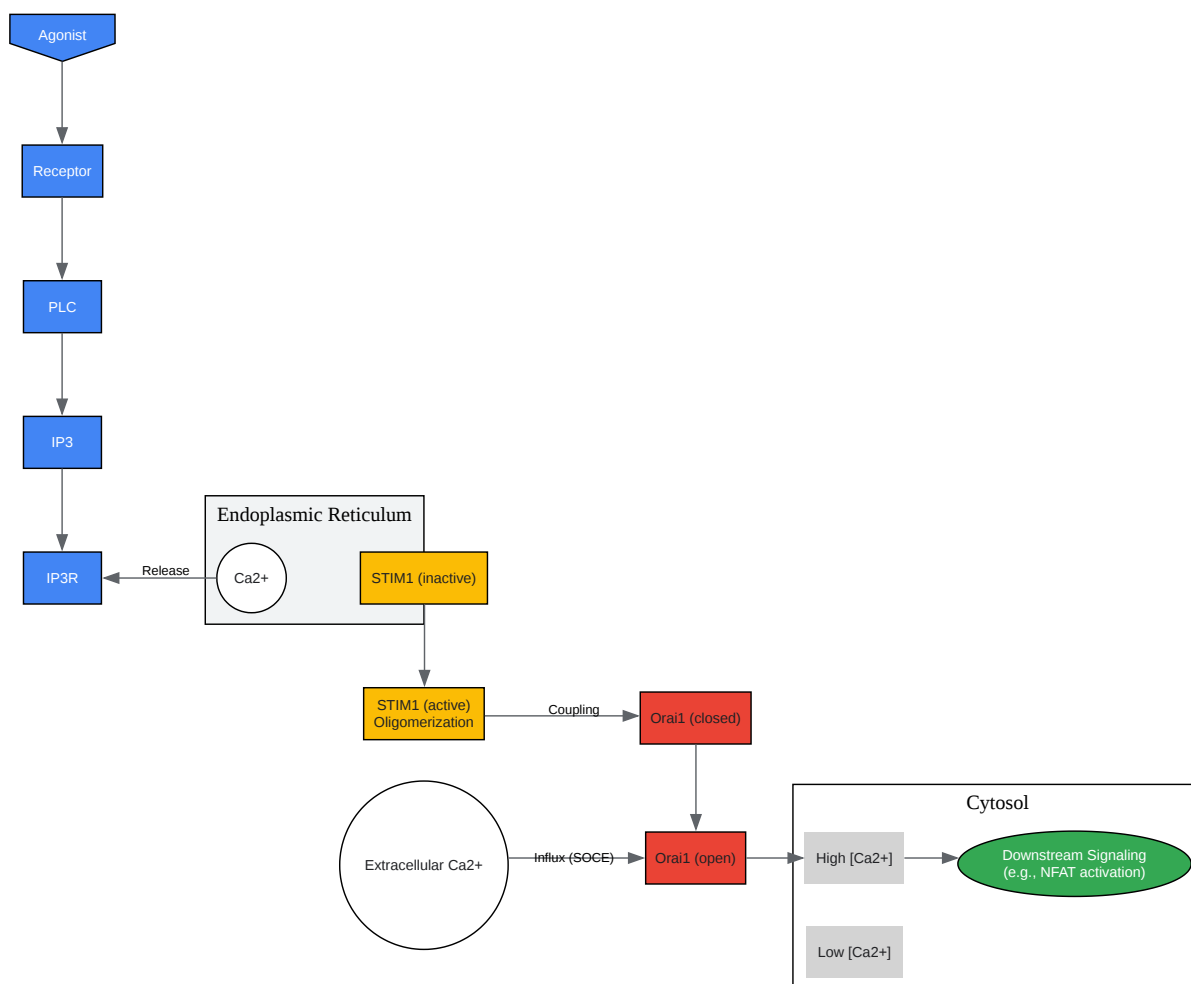
and assay conditions. It is important to note that IC50 values can vary depending on the specific experimental setup.

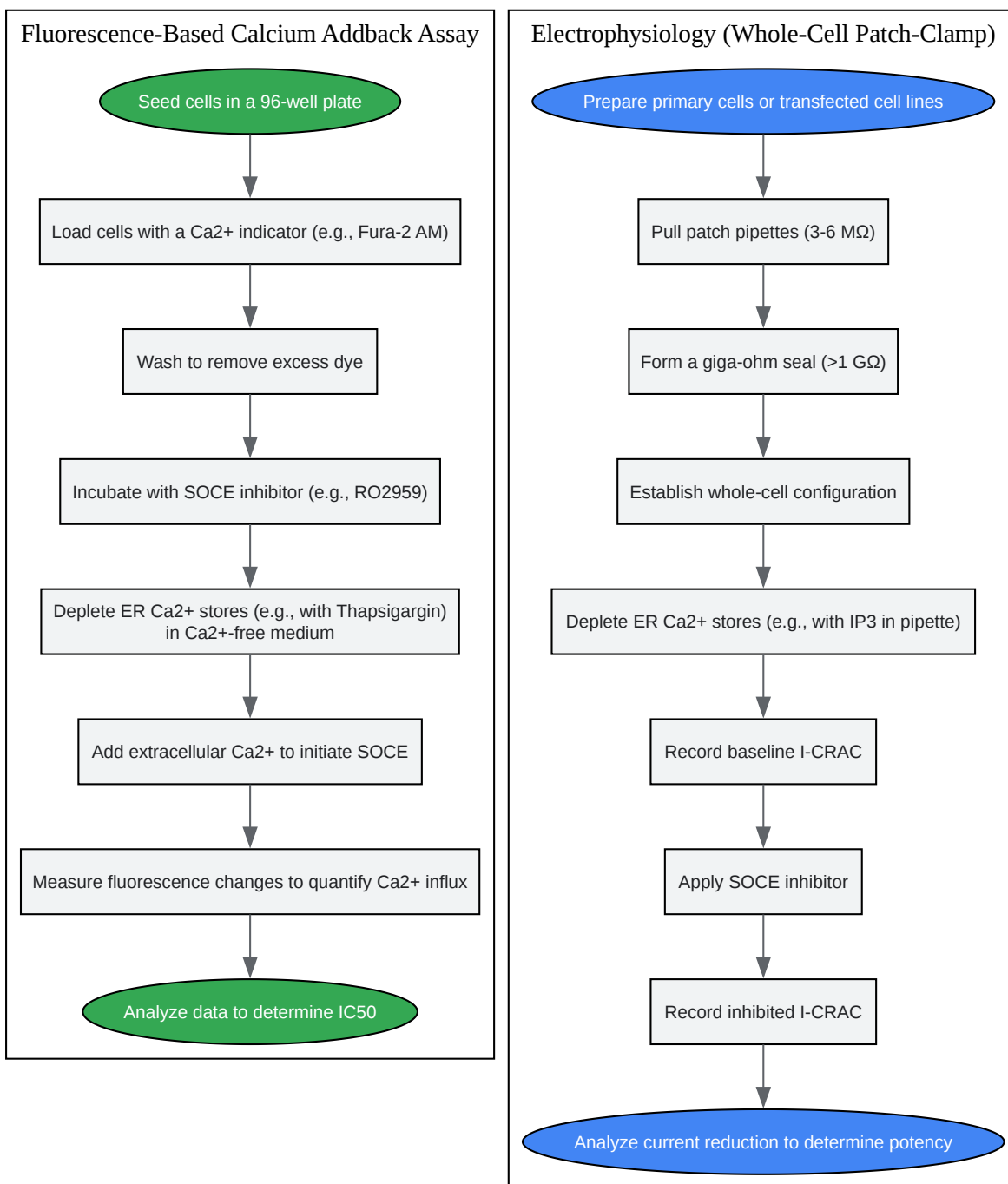
Inhibitor	Cell Type	Assay Condition	IC50	Reference
RO2959 monohydrochloride	Orai1/Stim1 expressing cells	SOCE Inhibition	25 nM	<a href="#">[1]</a> <a href="#">[2]</a>
Activated CD4+ T lymphocytes	SOCE Inhibition	265 nM	<a href="#">[3]</a>	
RBL-2H3 cells	CRAC channel inhibition	402 nM	<a href="#">[1]</a> <a href="#">[2]</a>	
HEK293 cells	Thapsigargin-induced SOCE	490 nM	<a href="#">[4]</a>	
YM-58483 (BTP2)	Jurkat T cells	Thapsigargin-induced Ca <sup>2+</sup> influx	100 nM	
Human peripheral blood cells	PHA-stimulated IL-5 production	125 nM	<a href="#">[1]</a> <a href="#">[7]</a>	
Human peripheral blood cells	PHA-stimulated IL-13 production	148 nM	<a href="#">[1]</a> <a href="#">[7]</a>	
RBL-2H3 cells	DNP antigen-induced leukotriene production	310 nM	<a href="#">[1]</a> <a href="#">[7]</a>	
One-way mixed lymphocyte reaction	T cell proliferation	330 nM	<a href="#">[8]</a>	<a href="#">[1]</a> <a href="#">[7]</a>
RBL-2H3 cells	DNP antigen-induced histamine release	460 nM	<a href="#">[1]</a> <a href="#">[7]</a>	

Synta-66	Vascular Smooth Muscle Cells (VSMCs)	SOCE Inhibition	~26 nM	[1]
HEK293 cells	Thapsigargin-induced SOCE	209 nM	[4]	
Jurkat T cells	SOCE Inhibition	~1000 nM	[1]	
RBL cells	SOCE Inhibition	1.4 $\mu$ M	[1][2]	
GSK-7975A	RBL-2H3 cells	Thapsigargin-induced Ca <sup>2+</sup> entry	0.8 $\mu$ M	[9]
Orai1/STIM1 expressing HEK293 cells	Orai1 current inhibition	4.1 $\mu$ M	[9][10]	
Orai3/STIM1 expressing HEK293 cells	Orai3 current inhibition	3.8 $\mu$ M	[9][10]	

## Signaling Pathway and Experimental Workflows

To understand the mechanism of inhibition and the methods used for validation, it is essential to visualize the SOCE signaling pathway and the experimental workflows.





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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)